

4-Acetamidobenzenesulfonamide solubility in different solvents

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Compound of Interest

Compound Name: 4-Acetamidobenzenesulfonamide

Cat. No.: B121751

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An In-depth Technical Guide to the Solubility of 4-Acetamidobenzenesulfonamide

For researchers, scientists, and professionals in drug development, a thorough understanding of the solubility of active pharmaceutical ingredients (APIs) is fundamental. This guide provides a detailed overview of the solubility of **4-acetamidobenzenesulfonamide** (N-acetyl sulfanilamide), a key sulfonamide compound. It includes quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations to clarify workflows and principles.

Quantitative Solubility Data

The solubility of **4-acetamidobenzenesulfonamide** has been determined in a variety of common solvents. The following tables summarize the available quantitative data, providing a comparative reference for solvent selection in formulation, purification, and analytical applications.

Table 1: Solubility in Organic Solvents and Aqueous Mixtures

Solvent	Solubility (mg/mL)	Temperature (°C)
Dimethyl Sulfoxide (DMSO)	~30[1], 66.67[2]	Not Specified
Dimethylformamide (DMF)	~30[1]	Not Specified
DMSO:PBS (pH 7.2) (1:10)	~0.09[1]	Not Specified

Table 2: Qualitative Solubility

Solvent	Solubility
Water	Slightly Soluble[3][4][5][6]
Aqueous Buffers	Sparingly Soluble[1]
Methanol	Slightly Soluble[3][4][5][6]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for reproducible research and development. The following are detailed methodologies for key experiments used to ascertain the solubility of compounds like **4-acetamidobenzenesulfonamide**.

Isothermal Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.

Principle: An excess amount of the solid compound is agitated in a specific solvent at a constant temperature until equilibrium is reached. The concentration of the dissolved solute in the supernatant is then measured.

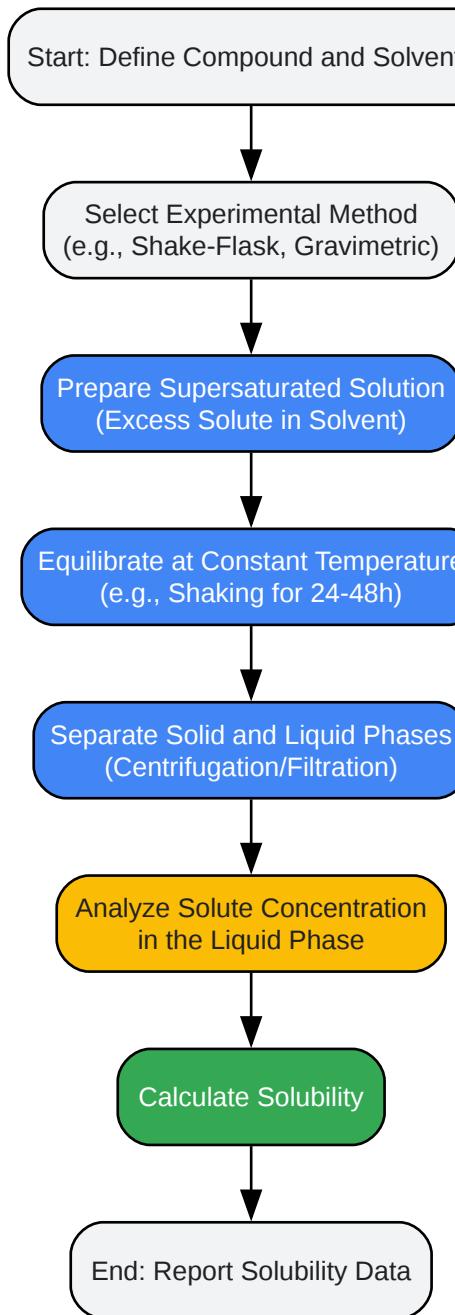
Detailed Methodology:

- **Preparation:** Add an excess amount of **4-acetamidobenzenesulfonamide** to a series of vials, each containing a known volume of the desired solvent.
- **Equilibration:** Seal the vials and place them in a constant temperature shaker bath. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same constant temperature to allow the undissolved solid to settle.
- **Sampling:** Carefully withdraw a known volume of the supernatant. To avoid aspirating solid particles, it is recommended to filter the supernatant through a syringe filter (e.g., 0.45 µm).

- Quantification: Analyze the concentration of **4-acetamidobenzenesulfonamide** in the filtrate using a suitable analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- Calculation: The solubility is calculated from the measured concentration of the saturated solution.

Logical Workflow for Solubility Determination

General Workflow for Solubility Determination

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Caption: General workflow for determining the solubility of a compound.

Gravimetric Analysis

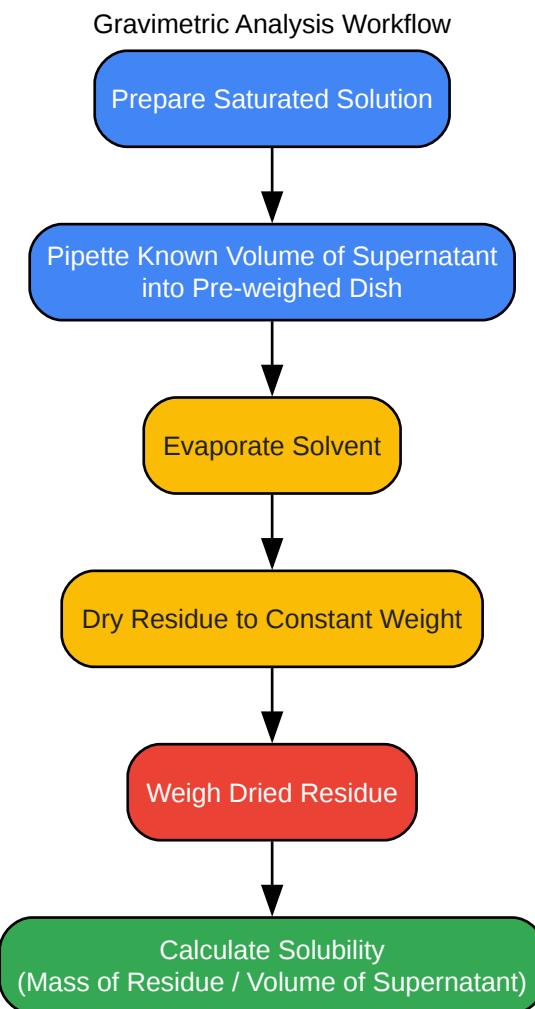
Gravimetric analysis is a straightforward method for determining solubility, particularly for non-volatile solutes.

Principle: A known volume of a saturated solution is evaporated to dryness, and the mass of the remaining solute is determined.

Detailed Methodology:

- **Prepare Saturated Solution:** Prepare a saturated solution of **4-acetamidobenzenesulfonamide** in the desired solvent using the shake-flask method described above.
- **Sample Collection:** Accurately pipette a known volume of the clear, saturated supernatant into a pre-weighed, dry evaporating dish.
- **Evaporation:** Gently heat the evaporating dish to evaporate the solvent, leaving behind the solid **4-acetamidobenzenesulfonamide**. This should be done in a fume hood.
- **Drying:** Place the evaporating dish in a drying oven at a temperature below the melting point of **4-acetamidobenzenesulfonamide** to remove any residual solvent.
- **Cooling and Weighing:** Cool the dish in a desiccator to prevent moisture absorption and then weigh it on an analytical balance.
- **Constant Weight:** Repeat the drying, cooling, and weighing steps until a constant mass is obtained.
- **Calculation:** The solubility is calculated by dividing the mass of the residue by the volume of the supernatant taken.

Experimental Workflow for Gravimetric Solubility Determination



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Caption: Workflow for gravimetric determination of solubility.

UV-Vis Spectrophotometry

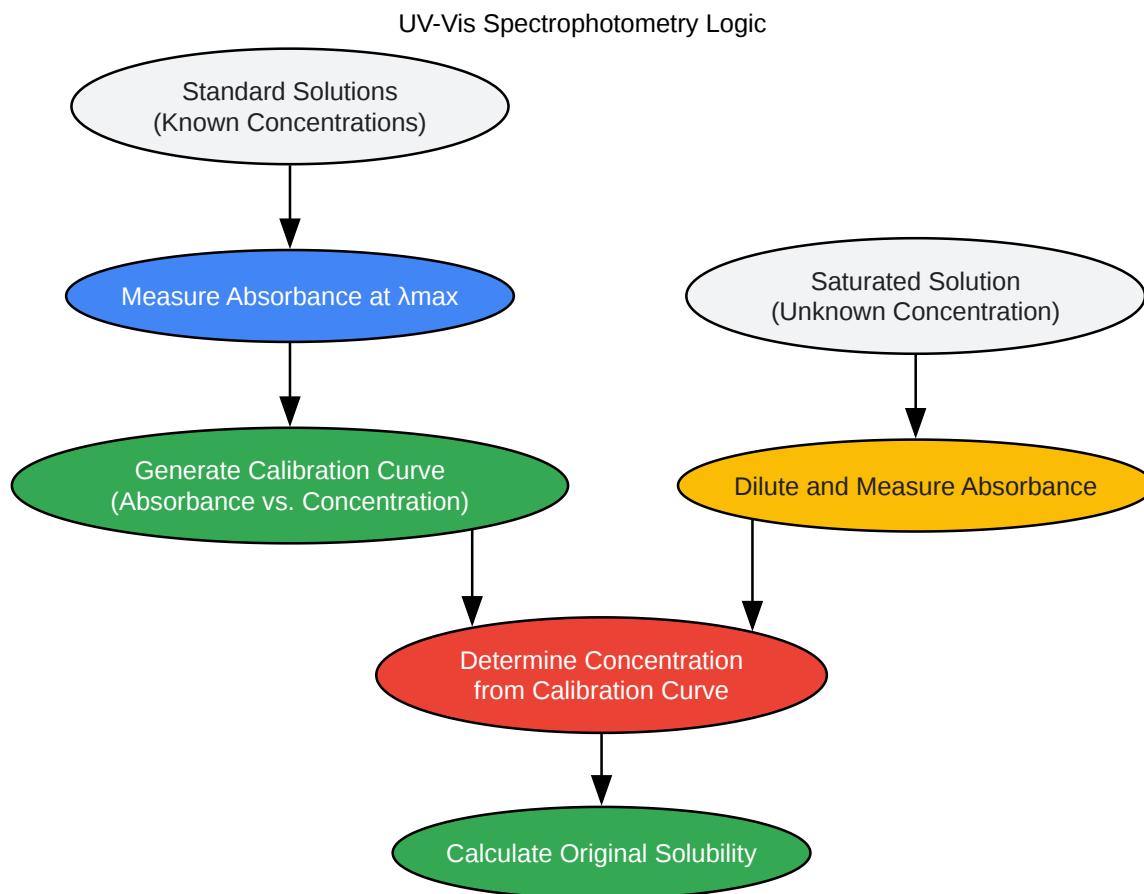
This method is suitable for compounds that absorb ultraviolet or visible light and is often used in conjunction with the shake-flask method for quantification.

Principle: The concentration of a solute in a solution is determined by measuring its absorbance of light at a specific wavelength and relating it to a standard calibration curve.

Detailed Methodology:

- Determine λ_{max} : Prepare a dilute solution of **4-acetamidobenzenesulfonamide** in the solvent of interest. Scan the solution using a UV-Vis spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}).
- Prepare Standard Solutions: Prepare a series of standard solutions of **4-acetamidobenzenesulfonamide** of known concentrations in the same solvent.
- Generate Calibration Curve: Measure the absorbance of each standard solution at the λ_{max} . Plot a graph of absorbance versus concentration to generate a calibration curve. The relationship should be linear and follow the Beer-Lambert law.
- Prepare and Analyze Sample: Prepare a saturated solution of **4-acetamidobenzenesulfonamide** using the shake-flask method. Dilute an aliquot of the clear supernatant with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Measure Sample Absorbance: Measure the absorbance of the diluted sample at the λ_{max} .
- Calculate Concentration: Use the equation of the line from the calibration curve to determine the concentration of the diluted sample.
- Calculate Solubility: Account for the dilution factor to calculate the concentration of the original saturated solution, which represents the solubility.

Signaling Pathway for UV-Vis Spectrophotometric Analysis



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Caption: Logical flow for solubility determination via UV-Vis spectrophotometry.

Conclusion

This technical guide provides essential solubility data and detailed experimental protocols for **4-acetamidobenzenesulfonamide**. The presented information is critical for scientists and researchers involved in the various stages of drug development, from initial screening and formulation to quality control. The structured data tables and visualized workflows offer a practical resource for laboratory applications.

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